

An In-depth Technical Guide to N-Benzoylsulfamic Acid

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Compound of Interest

Compound Name: *Benzoylsulfamic acid*

Cat. No.: *B15429901*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-**Benzoylsulfamic acid**, a compound at the intersection of benzamide and sulfamic acid chemistry. Due to the limited direct research on this specific molecule, this document synthesizes available data on its identity and offers insights from closely related chemical structures to provide a broader context for its potential properties and applications.

Chemical Identity and Nomenclature

"**Benzoylsulfamic acid**" is not a standard systematic name, which has led to ambiguity in its identification. The most direct interpretation of this name is N-**Benzoylsulfamic acid**, where a benzoyl group is attached to the nitrogen atom of sulfamic acid. This compound is indexed under the CAS Number 89782-96-7 with the name "Sulfamic acid, benzoyl-".

Table 1: Chemical Identifiers for N-**Benzoylsulfamic Acid**

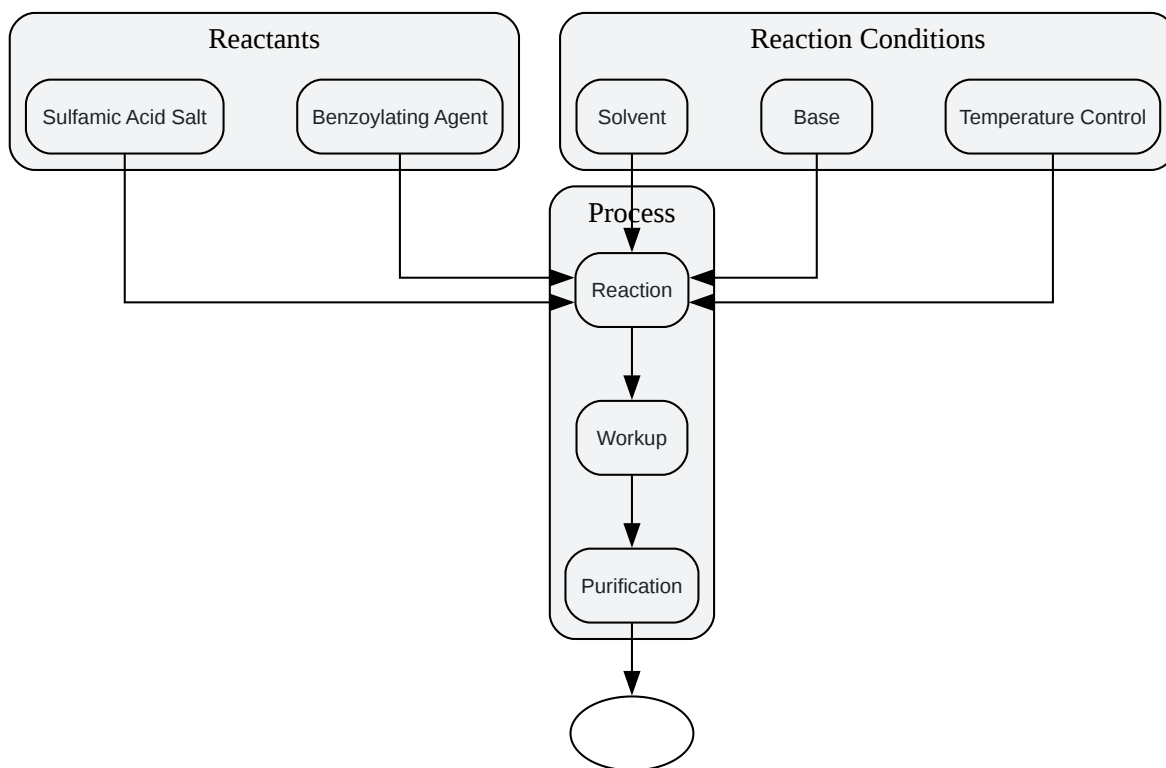
Identifier	Value
Common Name	N-Benzoylsulfamic acid
CAS Number	89782-96-7
Systematic Name	Benzoylsulfamic acid
Molecular Formula	C7H7NO4S
Molecular Weight	201.2 g/mol

While a definitive, universally cited IUPAC name for this specific CAS number is not readily available in the searched literature, "N-**Benzoylsulfamic acid**" is the most chemically accurate and descriptive name.

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of N-**Benzoylsulfamic acid** (CAS 89782-96-7) are not extensively published. However, general synthetic routes for N-acylation of sulfonamides and related compounds can provide a theoretical framework. A plausible method involves the reaction of sulfamic acid or its salt with a benzoylating agent.

General Synthesis Workflow:



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Caption: Generalized workflow for the synthesis of N-acylated sulfonamides.

A common benzoylating agent is benzoyl chloride. The reaction would likely be carried out in an inert solvent in the presence of a base to neutralize the hydrochloric acid byproduct.

Table 2: Potential Reagents and Conditions for N-**Benzoylsulfamic Acid** Synthesis

Component	Example	Purpose
Sulfamic Acid Source	Sulfamic acid, Sodium sulfamate	Starting material
Benzoylating Agent	Benzoyl chloride, Benzoic anhydride	Introduces the benzoyl group
Base	Pyridine, Triethylamine, NaOH	Acid scavenger
Solvent	Dichloromethane, Acetonitrile, THF	Reaction medium

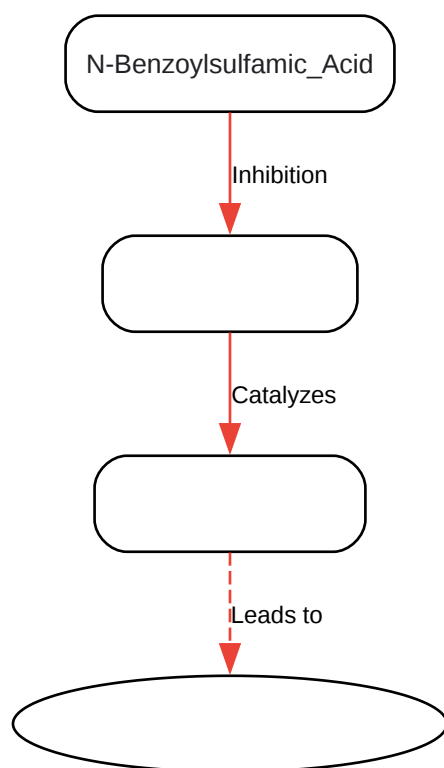
Potential Biological Activity and Signaling Pathways

Direct studies on the biological activity or signaling pathways of N-**Benzoylsulfamic acid** are not prominent in the scientific literature. However, the activities of related benzamide and sulfonamide derivatives can offer valuable insights into its potential pharmacological profile.

Derivatives of benzamide are known to exhibit a wide range of biological activities, including antimicrobial and anti-inflammatory effects. Similarly, sulfonamides are a well-established class of antibacterial agents. The combination of these two functional groups in N-**Benzoylsulfamic acid** suggests it could be a candidate for screening in these areas.

Hypothesized Mechanism of Action (Antimicrobial):

While speculative for this specific molecule, a potential antimicrobial mechanism could involve the inhibition of essential metabolic pathways in bacteria, a hallmark of sulfonamide drugs which inhibit dihydrofolate reductase.



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Caption: Hypothesized antimicrobial signaling pathway.

Table 3: Reported Biological Activities of Related Compound Classes

Compound Class	Reported Activities
Benzamide Derivatives	Antimicrobial, Anti-inflammatory, Anticonvulsant
Sulfonamides	Antibacterial (Folate synthesis inhibitors)
N-Acylsulfonamides	Varied, including enzyme inhibition

Conclusion and Future Directions

N-Benzoylsulfamic acid (CAS 89782-96-7) is a chemical entity with a clear identity but limited published research. This guide has provided a summary of its identification and has drawn upon data from related compounds to hypothesize its synthesis and potential biological activities.

For researchers and drug development professionals, N-**Benzoylsulfamic acid** represents an under-explored molecule. Future research should focus on:

- **Definitive Synthesis and Characterization:** Publication of a detailed, reproducible synthetic protocol and full analytical characterization (NMR, IR, Mass Spectrometry, etc.).
- **Biological Screening:** Evaluation of its antimicrobial and anti-inflammatory properties, given the activities of its parent moieties.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and testing of derivatives to understand the contribution of the benzoyl and sulfamic acid groups to its biological profile.

This foundational work would be crucial in determining the potential of N-**Benzoylsulfamic acid** as a lead compound in drug discovery programs.

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